

Application Notes and Protocols for In Vitro Models of Mustard-Lewisite Toxicity

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Compound of Interest

Compound Name: Mustard-Lewisite

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Introduction

Sulfur mustard (HD) and Lewisite (L) are potent vesicant chemical warfare agents that cause severe damage to the skin, eyes, and respiratory tract. Understanding the molecular mechanisms of their toxicity is crucial for the development of effective medical countermeasures. In vitro models provide a valuable platform for studying the cellular and molecular events underlying **Mustard-Lewisite** toxicity, enabling high-throughput screening of potential therapeutics and reducing the reliance on animal testing.

These application notes provide an overview of established in vitro models and detailed protocols for assessing the toxicity of sulfur mustard and Lewisite. The focus is on keratinocyte and pulmonary cell lines, as well as more complex three-dimensional (3D) tissue models that recapitulate key aspects of human skin and airway physiology.

Key In Vitro Models

A variety of in vitro models have been utilized to investigate the toxic effects of mustard agents. The choice of model often depends on the specific research question, with simpler monocultures being suitable for initial toxicity screening and more complex co-culture or 3D models being used for studying tissue-level responses and cell-cell interactions.

- Human Epidermal Keratinocytes (HEK): Primary or immortalized keratinocytes, such as the HaCaT cell line, are widely used to model the effects of vesicants on the primary target cells of the skin.[\[1\]](#)[\[2\]](#) These models are instrumental in studying mechanisms of blistering, inflammation, and cell death.[\[1\]](#)[\[2\]](#)
- Human Lung Adenocarcinoma Cells (A549): The A549 cell line serves as a common model for the deep lung epithelium and is used to study pulmonary injury induced by inhaled mustard agents.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) These cells are valuable for investigating cytotoxicity, apoptosis, and inflammatory responses in the respiratory tract.[\[4\]](#)[\[6\]](#)
- Normal Human Lung Fibroblasts (NHLF): These primary cells are used in conjunction with epithelial cells to model the complex interactions within the lung tissue following mustard exposure.[\[4\]](#)
- Human Dermal Fibroblasts (HDF): Used in skin equivalent models, these cells are crucial for studying the dermal-epidermal separation that leads to blistering.[\[7\]](#)
- Chinese Hamster Ovary (CHO) Cells: This cell line has been employed in studies investigating the genotoxicity and mutagenicity of Lewisite.[\[8\]](#)[\[9\]](#)
- Human Dermal Equivalent (HDE): These 3D models, constructed from collagen and human dermal fibroblasts, provide a more physiologically relevant system to study the contribution of dermal components to the vesication response induced by sulfur mustard.[\[7\]](#)
- Differentiated Human Respiratory Epithelial Cells: Cultured at an air-liquid interface, these models mimic the architecture of the human airway and are used to study the effects of aerosolized vesicants.[\[10\]](#)

Summary of Quantitative Toxicity Data

The following tables summarize quantitative data on the toxicity of Sulfur Mustard (HD) and Lewisite (L) in various in vitro models. These values provide a comparative basis for

understanding the potency of these agents across different cell types and experimental conditions.

Agent	Cell Line/Model	Endpoint	Concentration	Time Point	Result	Reference
Sulfur Mustard (HD)	Human Epidermal Keratinocytes	NAD+ Levels	1-1000 μ M	4 hours	Reduction from 96% to 32% of control	[1]
Sulfur Mustard (HD)	Human Epidermal Keratinocytes	NAD+ Levels	300 μ M	4 hours	Reached a plateau at 47% of control	[1]
Sulfur Mustard (HD)	A549 Cells	Cell Viability	100 μ M	48 hours	2.9-fold less viable than protected cells	[3]
Sulfur Mustard (HD)	A549 Cells	Cell Viability	> 40 μ M	26 hours	Viability fell to 84%	[5]
Sulfur Mustard (HD)	A549 Cells	Cell Viability	1000 μ M	2 hours	Viability reduced to 61%	[5]
Sulfur Mustard (HD)	Human Keratinocyte Cell Line	Cell Viability (IC50)	Not specified	72 hours	>10 times lower than at 24 hours	[11]
Sulfur Mustard (HD)	Human Dermal Equivalent	Elastase Levels	2 mM	24 hours	Increased to over 740% of control	[7]
Lewisite	HaCaT Cells	Cell Viability	0.5-10 μ M	6 hours	Dose-dependent decrease	[2]

Lewisite	Human Leucocytes	Cell Proliferation	0.3 µg/mL	Not specified	Total inhibition	[12]
Nitrogen Mustard (HN2)	Differentiated HBE1 Cells	Cytotoxicity /Apoptosis	≥ 200 µM	24 hours	Disruption of epithelial architecture	[10]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are intended as a guide and may require optimization based on specific laboratory conditions and reagents.

Protocol 1: Culturing and Exposure of HaCaT Keratinocytes to Lewisite

Objective: To assess the cytotoxicity and molecular responses of human keratinocytes to Lewisite exposure.

Materials:

- HaCaT human keratinocyte cell line
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- 6-well cell culture plates
- Lewisite stock solution
- MTS assay kit for cell viability
- Protein lysis buffer and reagents for Western blot analysis

Procedure:

- Cell Culture: Maintain HaCaT cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO2 incubator.[\[2\]](#)
- Seeding: Plate HaCaT cells in 6-well plates and allow them to grow to approximately 80% confluency.[\[2\]](#)
- Lewisite Preparation: Dilute the Lewisite stock solution in DMEM to the desired final concentrations (e.g., 0.5, 1, 2.5, 5, and 10 μ M).[\[2\]](#)
- Exposure: Remove the growth medium from the cells and replace it with 2 mL of the medium containing the various concentrations of Lewisite.[\[2\]](#) Incubate for 6 hours.[\[2\]](#)
- Cell Viability Assessment (MTS Assay):
 - Following the 6-hour exposure, replace the Lewisite-containing medium with fresh medium.
 - Add MTS reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time and measure the absorbance to determine cell viability relative to untreated controls.[\[2\]](#)
- Protein Lysate Collection for Western Blot:
 - After exposure, wash the cells with ice-cold PBS.
 - Add protein lysis buffer to each well and scrape the cells.
 - Collect the lysates and centrifuge to pellet cell debris.
 - Determine the protein concentration of the supernatants.
 - Store the lysates at -80°C for subsequent Western blot analysis of proteins involved in signaling pathways like the unfolded protein response (e.g., GRP78, ATF4, CHOP).[\[2\]](#)

Protocol 2: Assessment of Sulfur Mustard Toxicity in A549 Lung Epithelial Cells

Objective: To evaluate the cytotoxic effects of sulfur mustard on a human lung epithelial cell line.

Materials:

- A549 human lung adenocarcinoma cell line
- Appropriate cell culture medium (e.g., F-12K Medium) with supplements
- Sulfur Mustard (HD) stock solution
- 96-well cell culture plates
- Neutral Red (NR) assay kit
- Gentian Violet (GV) assay kit

Procedure:

- Cell Culture and Seeding: Culture A549 cells in their recommended medium and seed them into 96-well plates at an appropriate density. Allow the cells to adhere and grow overnight.
- Sulfur Mustard Exposure: Prepare dilutions of HD in culture medium to achieve the desired final concentrations (e.g., 5, 10, 100 μ M).^[4]
- Treatment: Remove the existing medium and add the HD-containing medium to the cells.^[4] Incubate for various time points (e.g., 1, 24, 48, 72 hours).^[4]
- Cell Viability Assessment (NR and GV Assays):
 - At each time point, perform the Neutral Red and Gentian Violet assays according to the manufacturer's protocols to determine cell viability.^{[3][5]} These assays measure different aspects of cell health (lysosomal integrity for NR and cell number for GV).

- Data Analysis: Calculate the percentage of cell viability for each concentration and time point relative to untreated control cells.

Protocol 3: Generation and Exposure of a Human Dermal Equivalent (HDE) to Sulfur Mustard

Objective: To create a 3D skin model to study the effects of sulfur mustard on dermal-epidermal interactions and protease release.

Materials:

- Human dermal fibroblasts (HDFs)
- Rat tail tendon collagen (type 1)
- Culture medium for fibroblasts
- Sulfur Mustard (HD)
- Lactate Dehydrogenase (LDH) cytotoxicity assay kit
- Elastase activity assay kit

Procedure:

- HDE Construction:
 - Prepare a collagen gel matrix using rat tail tendon collagen.[\[7\]](#)
 - Embed human dermal fibroblasts within the collagen matrix.[\[7\]](#)
 - Culture the HDE until the fibroblasts have contracted the gel and formed a dermal equivalent.[\[7\]](#)
- Sulfur Mustard Exposure:
 - Expose the HDE to sulfur mustard (e.g., 2 mM in culture medium) for a specified duration (e.g., 24 hours).[\[7\]](#)

- Assessment of Cytotoxicity (LDH Assay):
 - Collect the culture medium at various time points after exposure.
 - Measure the activity of LDH released into the medium as an indicator of cell membrane damage.[\[7\]](#)
- Assessment of Protease Release (Elastase Assay):
 - Collect the culture medium at the desired time point (e.g., 24 hours).
 - Measure the elastase activity in the medium using a specific substrate to quantify the release of this protease, which is implicated in blistering.[\[7\]](#)

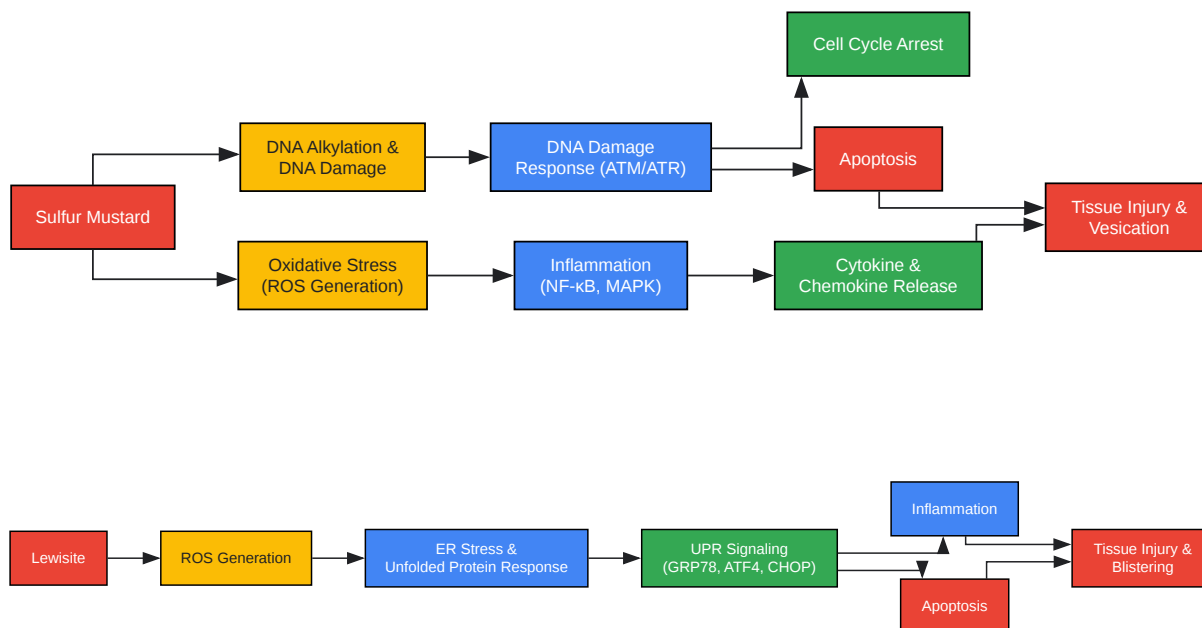
Signaling Pathways in Mustard-Lewisite Toxicity

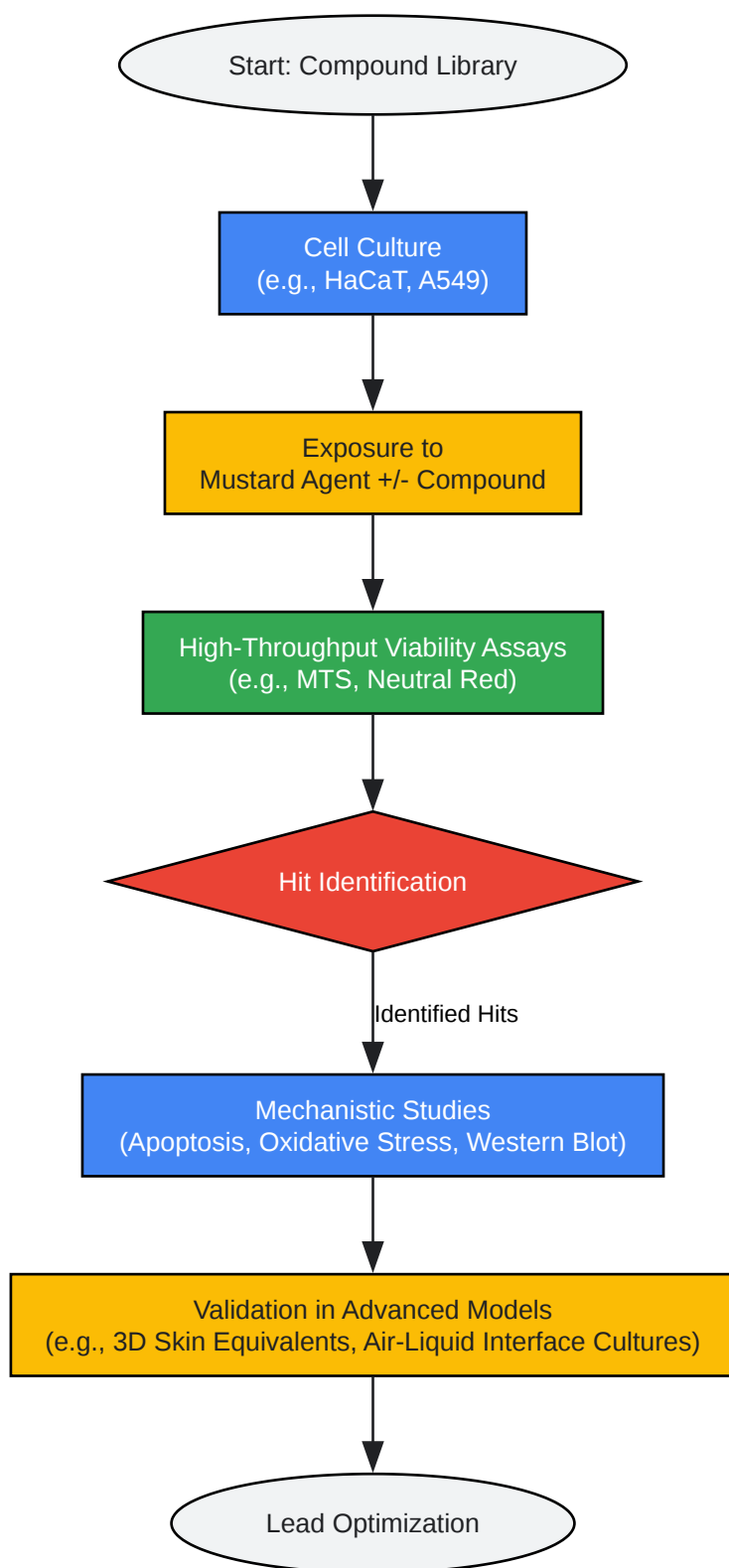
The toxicity of sulfur mustard and Lewisite is mediated by complex signaling pathways involving DNA damage, oxidative stress, inflammation, and programmed cell death.

Sulfur Mustard-Induced Signaling

Sulfur mustard is a potent alkylating agent that readily reacts with cellular macromolecules, including DNA.[\[13\]](#)[\[14\]](#) This leads to the activation of the DNA Damage Response (DDR), a network of signaling pathways that sense DNA lesions and coordinate cell cycle arrest and DNA repair.[\[13\]](#)[\[14\]](#) Key players in the DDR include the kinases ATM, ATR, and DNA-PKcs.[\[13\]](#) If the DNA damage is too extensive to be repaired, cells may undergo apoptosis.

Furthermore, sulfur mustard exposure induces oxidative stress through the depletion of intracellular glutathione (GSH) and the generation of reactive oxygen species (ROS).[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) This oxidative imbalance contributes to inflammation and further cellular damage.[\[15\]](#)[\[16\]](#) Inflammatory pathways, including NF- κ B and MAPK, are activated, leading to the production of pro-inflammatory cytokines and chemokines.[\[19\]](#)





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References

- 1. The use of human epidermal keratinocytes in culture as a model for studying the biochemical mechanisms of sulfur mustard toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Molecular Mechanism Underlying Pathogenesis of Lewisite-Induced Cutaneous Blistering and Inflammation: Chemical Chaperones as Potential Novel Antidotes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Diisopropylglutathione ester protects A549 cells from the cytotoxic effects of sulphur mustard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. In vitro stress response induced by sulfur mustard in lung fibroblasts NHLF and human pulmonary epithelial cells A-549 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Protection of A549 cells against the toxic effects of sulphur mustard by hexamethylenetetramine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Apoptosis in sulfur mustard treated A549 cell cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. The generation of a human dermal equivalent to assess the potential contribution of human dermal fibroblasts to the sulphur mustard-induced vesication response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. apps.dtic.mil [apps.dtic.mil]
- 9. apps.dtic.mil [apps.dtic.mil]
- 10. A clinically relevant in vitro model for evaluating the effects of aerosolized vesicants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Cytotoxicity of sulphur mustard on a human keratinocyte cell line: direct effects compared to conditioned-medium effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. The toxicity of organoarsenic-based warfare agents: in vitro and in vivo studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. DNA damage signaling in the cellular responses to mustard vesicants - PubMed [pubmed.ncbi.nlm.nih.gov]

- 14. DNA damage signaling in the cellular responses to mustard vesicants - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 15. Oxidants and antioxidants in sulfur mustard-induced injury - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111112/)]
- 16. Role of oxidative stress in sulfur mustard-induced pulmonary injury and antioxidant protection - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111113/)]
- 17. Sulfur Mustard Toxicity Following Dermal Exposure: Role of Oxidative Stress, and Antioxidant Therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111114/)]
- 18. Sulfur mustard intoxication, oxidative stress, and antioxidants - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111115/)]
- 19. Investigating the Role of Sulfur Mustard in Triggering Molecular Inflammatory Mechanisms [immunoreg.shahed.ac.ir]
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